

Isopropyl 3-aminocrotonate molecular structure and weight

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Compound of Interest

Compound Name: *Isopropyl 3-aminocrotonate*

Cat. No.: *B017612*

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An In-depth Technical Guide to **Isopropyl 3-aminocrotonate**

This guide provides a detailed overview of the molecular structure, weight, and other physicochemical properties of **Isopropyl 3-aminocrotonate**, tailored for researchers, scientists, and professionals in drug development.

Molecular Properties and Structure

Isopropyl 3-aminocrotonate is an organic compound with the chemical name propan-2-yl (Z)-3-aminobut-2-enoate.^[1] It is recognized for its role as a versatile intermediate in organic synthesis, particularly in the preparation of various pharmaceutical agents and bioactive molecules.^[2]

Quantitative Molecular Data

The fundamental molecular characteristics of **Isopropyl 3-aminocrotonate** are summarized in the table below.

Property	Value	Citations
Molecular Formula	C ₇ H ₁₃ NO ₂	[1][2][3][4][5]
Molecular Weight	143.18 g/mol	[4][6]
CAS Number	14205-46-0	[2][3][4][5]
Appearance	Colorless to light yellow clear liquid	[2][3][6]
Melting Point	19-23 °C	[2][5][6]
Boiling Point	80 °C at 1 mmHg	[2][6]
Canonical SMILES	<chem>CC(C)OC(=O)C=C(C)N</chem>	[3]
InChI Key	YCKAGGHNUHZKCL-XQRRVVYSFSA-N	[1][3]

Molecular Structure Visualization

The two-dimensional chemical structure of **Isopropyl 3-aminocrotonate** is depicted below, illustrating the arrangement of its constituent atoms and functional groups, including the isopropyl ester and the aminocrotonate moieties.

Figure 1. Molecular structure of **Isopropyl 3-aminocrotonate**.

Experimental Protocols

Isopropyl 3-aminocrotonate is a key intermediate in various synthetic pathways. A common laboratory-scale synthesis is provided below.

Synthesis of Isopropyl 3-aminocrotonate from Isopropyl Acetoacetate

This protocol outlines a general procedure for the synthesis of the title compound.[7]

Materials:

- Isopropyl acetoacetate

- Ammonium acetate
- Anhydrous ethanol
- Standard reflux apparatus
- Rotary evaporator
- Vacuum distillation setup

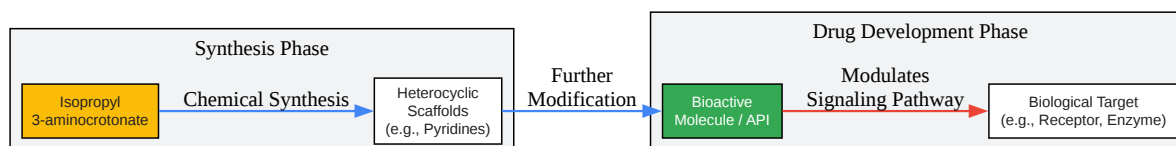
Procedure:

- In a round-bottom flask equipped with a reflux condenser, dissolve Isopropyl acetoacetate (e.g., 2.0 g, ~20.83 mmol) in anhydrous ethanol (15 mL).^[7]
- Add ammonium acetate (1.6 g) to the solution.^[7]
- Heat the reaction mixture to reflux at 90°C using an oil bath.^[7]
- Monitor the progress of the reaction using thin-layer chromatography (TLC).^[7]
- After the reaction is complete (typically after 24 hours), remove the heat source and allow the mixture to cool to room temperature.^[7]
- Evaporate the solvent under reduced pressure using a rotary evaporator.^[7]
- Purify the resulting crude product by vacuum distillation to yield **Isopropyl 3-aminocrotonate**.^[7]

Applications in Research and Development

Isopropyl 3-aminocrotonate serves as a valuable building block in medicinal chemistry and drug development.^[2] Its bifunctional nature, containing both an amino group and an α,β -unsaturated ester, allows for its use in the synthesis of a variety of heterocyclic compounds, such as pyridines and pyrimidines, which are core structures in many pharmaceutical agents.^[3] The compound is particularly noted as an intermediate in the synthesis of drugs targeting neurological disorders.^[2]

Due to its role as a synthetic intermediate, there are no specific signaling pathways directly modulated by **Isopropyl 3-aminocrotonate** itself. Instead, its significance lies in the pathways targeted by the final bioactive molecules synthesized from it. The logical workflow for its application in drug discovery is illustrated below.



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Figure 2. Role of **Isopropyl 3-aminocrotonate** in drug discovery.

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